

2-Ethyl-4-methylpentan-1-ol (CAS: 106-67-2): A Technical Overview

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Compound of Interest

Compound Name: *2-Ethyl-4-methylpentan-1-ol*

Cat. No.: *B1200053*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available technical information on **2-Ethyl-4-methylpentan-1-ol**. It is intended for informational purposes for a scientific audience. Notably, there is a significant lack of published research regarding its specific applications, biological activity, and detailed experimental protocols within the fields of drug development and life sciences.

Introduction

2-Ethyl-4-methylpentan-1-ol, identified by the CAS number 106-67-2, is a branched-chain primary alcohol.^{[1][2]} Structurally, it is an eight-carbon alcohol, a member of the C8 chemical class.^[3] While it has applications in various industrial processes, its role and activity in biological systems and pharmaceutical development are not well-documented in scientific literature. This guide consolidates the available physicochemical, safety, and limited toxicological data for this compound.

Physicochemical Properties

The fundamental physicochemical properties of **2-Ethyl-4-methylpentan-1-ol** are summarized in the table below. This data is essential for its handling, formulation, and analytical characterization.

Property	Value	Reference(s)
CAS Number	106-67-2	[1] [2]
Molecular Formula	C ₈ H ₁₈ O	[1]
Molecular Weight	130.23 g/mol	[4]
IUPAC Name	2-ethyl-4-methylpentan-1-ol	[4]
Synonyms	2-Ethyl-4-methyl-1-pentanol, 2-Ethylisohexanol	[1]
Appearance	Colorless liquid/Oil	[5]
Boiling Point	176.5 °C	[5]
Melting Point	-61.15 °C (estimate)	[5]
Density	0.8260 g/cm ³	[5]
Solubility	Soluble in chloroform and methanol. Limited solubility in water.	[5]
Refractive Index	1.4270	[5]
pKa	15.05 ± 0.10 (Predicted)	[5]
LogP	1.812 (estimate)	[5]

Safety and Hazard Information

2-Ethyl-4-methylpentan-1-ol is classified as a hazardous substance. The GHS classification and associated precautionary statements are crucial for its safe handling in a laboratory setting.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Irritation, Category 2	GHS07	Warning	H315: Causes skin irritation
Eye Irritation, Category 2	GHS07	Warning	H319: Causes serious eye irritation
Acute Toxicity, Inhalation, Category 4	GHS07	Warning	H332: Harmful if inhaled
Specific target organ toxicity — single exposure, Category 3	GHS07	Warning	H335: May cause respiratory irritation

Data sourced from PubChem and other chemical safety databases.[\[4\]](#)[\[6\]](#)

Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362, P403+P233, P405, P501.

Toxicological and Metabolic Profile

Detailed toxicological and metabolic studies specifically on **2-Ethyl-4-methylpentan-1-ol** are scarce in the available literature. However, general toxicological principles for aliphatic alcohols can provide some insight.

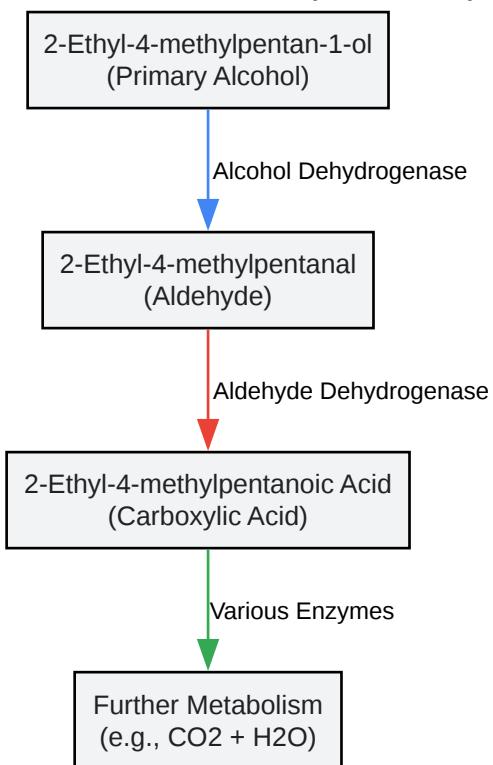
Aliphatic alcohols are known to be metabolized in the liver primarily by alcohol dehydrogenase to their corresponding aldehydes, which are then further oxidized to carboxylic acids by aldehyde dehydrogenase.[\[7\]](#) These metabolites can contribute to the overall toxicity of the parent alcohol.[\[7\]](#) The toxicity of straight-chain primary alcohols has been shown to correlate with their carbon chain length.[\[1\]](#) Some studies on branched-chain alcohols suggest their metabolism can yield a variety of metabolites, some of which may be toxic.

One study on the toxic effects of various aliphatic alcohols in perfused rat liver indicated that alcohol-induced hepatotoxicity is likely due to membrane damage caused by the solvent properties of the alcohols.[\[1\]](#) Another source suggests that **2-Ethyl-4-methylpentan-1-ol** has

been shown to have toxic effects in test animals at high doses but does not cause acute toxicities in rats at lower doses.[3]

A conceptual diagram of the general metabolic pathway for primary alcohols is presented below.

Conceptual Metabolic Pathway of Primary Alcohols



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Caption: General metabolic conversion of a primary alcohol.

Applications and Experimental Use

The documented applications of **2-Ethyl-4-methylpentan-1-ol** are primarily in non-pharmaceutical fields. It has been identified as a volatile chemical that can be used in the diagnosis of ratoon stunting disease in sugarcane.[2] There is a notable absence of published studies detailing its use as a solvent in drug formulations, as a starting material in the synthesis of active pharmaceutical ingredients, or as a tool compound in biological research.

While a detailed experimental protocol for the synthesis of the corresponding aldehyde, 2-ethyl-4-methylpentanal, via a crossed aldol condensation is available, a specific and detailed protocol for the synthesis of **2-Ethyl-4-methylpentan-1-ol** itself is not readily found in the searched literature.^[8] Similarly, detailed and validated analytical methods for its quantification in biological matrices are not specifically described, though general methods for aldehyde analysis, which could potentially be adapted, are available.

Conclusion

2-Ethyl-4-methylpentan-1-ol is a branched-chain primary alcohol with well-defined physicochemical properties and established hazard classifications. However, for professionals in drug development and life sciences research, there is a significant information gap. The lack of data on its biological activity, pharmacokinetic and pharmacodynamic profiles, and specific experimental applications in these fields suggests that it is not a compound of high interest in current pharmaceutical research. Further investigation would be required to ascertain any potential utility in these areas.

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